

Clarifying the "IQ-3" Terminology

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Compound Focus: IQ-3

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The table below summarizes the three different contexts where "IQ-3" appears.

Concept	Full Name & Context	Primary Audience / Field	Brief Description
ASQ-3 [1]	Ages and Stages Questionnaire, 3rd Edition	Pediatricians, Child Development Researchers	A parent-completed questionnaire to screen for developmental delays in young children. It is a well-validated psychometric tool [1].
The 3 Q's (IQ, OQ, PQ) [2]	Installation Qualification, Operational Qualification, Performance Qualification	Pharmaceutical, Medical Device, & Biotech Professionals	A sequential process in Computer System Validation to ensure a computerized system is properly installed, works correctly, and performs consistently in its real-world environment [2].
IQ 276 / 210 (Mentioned in "IQ-3" context) [3] [4]	Intelligence Quotient	Psychometric Researchers, Gifted Education	Pertains to methodological discussions on validating extreme high-range IQ scores, which is a niche area within psychometrics [3] [4].

For your audience of researchers and drug development professionals, the "ASQ-3" and the "3 Q's" of computer system validation are the most relevant concepts.

Deep Dive: ASQ-3 Validation & Protocol

The **Ages and Stages Questionnaire, 3rd Edition (ASQ-3)** is a psychometric tool designed for the early detection of neurodevelopmental disorders in children. Its validation followed a rigorous experimental protocol [1].

Experimental Protocol & Methodology

The validation study for the ASQ-3 involved the following key steps [1]:

- **Objective:** To validate the ASQ-3 in a pediatric population for detecting neurodevelopmental disorders.
- **Participants:** 630 children, aged 1 to 66 months, with a homogeneous sex distribution. The study was conducted at a public hospital.
- **Procedure:**
 - Children were assessed by a team of health professionals, including pediatricians, psychologists, and educational psychologists.
 - The ASQ-3 results were compared against the gold standard assessment tools, specifically the **National Screening Test (PRUNAPE)**.
- **Data Analysis:** The statistical analysis was performed using the **SPSS software package** to determine population scales and the tool's psychometric properties.

Experimental Data & Results

The validation study yielded the following performance data for the ASQ-3, demonstrating its strong diagnostic capabilities [1]:

Metric	Value
Sensitivity	88%
Specificity	94%
Positive Predictive Value (PPV)	88%

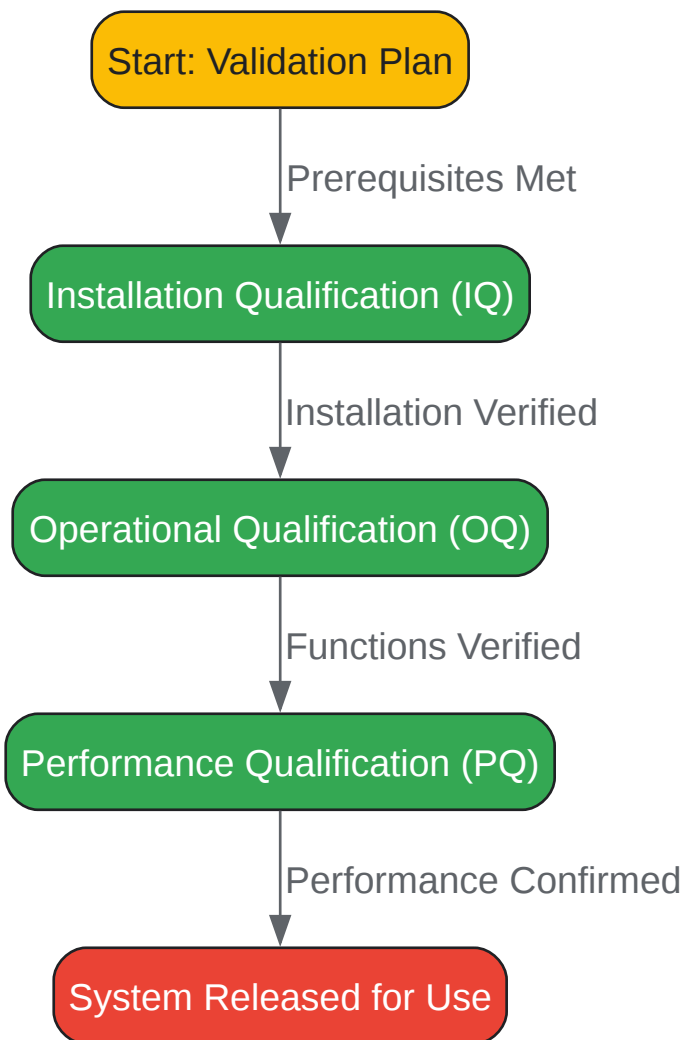
Metric	Value
Negative Predictive Value (NPV)	96%

The study concluded that the ASQ-3 was able to identify that **19.5% of the children in the sample were at risk for neurodevelopmental disorders**. It was validated as a rapid, simple, and cost-effective tool for monitoring child development [1].

The 3 Q's: Computer System Validation Protocol

In a pharmaceutical or drug development context, "IQ" most critically refers to **Installation Qualification (IQ)**, which is the first step of the Computer System Validation (CSV) process. This is a regulatory requirement for ensuring data integrity and patient safety [2].

The workflow below outlines the sequential stages of this validation process.



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Detailed Protocol for Installation Qualification (IQ)

The **IQ** phase is foundational and involves documented verification that the system and its components are installed correctly according to approved specifications. Key activities include [2]:

- **Hardware Verification:** Confirming server configurations (e.g., RAM, storage), network connectivity, and environmental controls (e.g., temperature, UPS backup).
- **Software Installation Verification:** Confirming correct versions of the application, database, operating system, and all security patches.
- **Documentation Review:** Ensuring availability of user guides, standard operating procedures (SOPs), hardware inventories, and backup/restore procedures.

- **Security Configuration:** Verifying user account setup, password policies, audit trail functionality, and data encryption settings.

The subsequent phases are:

- **Operational Qualification (OQ):** Documented verification that the system functions as intended across all required operating ranges. This involves testing under normal, extreme, and invalid conditions [2].
- **Performance Qualification (PQ):** Documented verification that the system performs consistently and reproducibly in its actual operating environment, meeting all user requirements [2].

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References

1. ASQ- 3 : Validation of the Ages and Stages Questionnaire for the... [pubmed.ncbi.nlm.nih.gov]
2. The 3 Q's in Computer System Validation [eleapsoftware.com]
3. A Psychometric Validation of an Extreme IQ Score [society-labs.elifesciences.org]
4. A Psychometric of YoungHoon Kim's Validation 276 IQ [iq276.com]

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